

formamidine hydrochloride melting point and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: *B031339*

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An In-depth Technical Guide on the Melting Point and Stability of **Formamidine Hydrochloride**

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of a compound is paramount. **Formamidine hydrochloride** (FACl), a compound of increasing interest in pharmaceuticals and materials science, particularly in the synthesis of perovskite solar cells, requires precise characterization of its melting point and stability to ensure proper handling, storage, and application.^{[1][2]} This guide provides a detailed overview of these critical parameters.

Physicochemical Properties

Formamidine hydrochloride is a white to off-white, crystalline solid.^{[1][2]} It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[1][3]} Its solubility in ethanol is a notable characteristic, while its water solubility is described as leading to a nearly transparent solution.^{[1][2]}

Data Presentation

A summary of the key quantitative data for **formamidine hydrochloride** is presented below.

Property	Value	Source(s)
CAS Number	6313-33-3	[1] [4]
Molecular Formula	CH ₅ CIN ₂	[1] [4] [5]
Molecular Weight	80.52 g/mol	[1] [5]
Melting Point	79 - 87 °C	[1] [2] [3] [4] [5] [6] [7]
Appearance	White to off-white solid	[1] [2]
Solubility	Soluble in Ethanol	[1] [2]
Sensitivity	Hygroscopic	[1] [2] [3]

Melting Point Determination

The melting point of a compound is a crucial indicator of its purity. For a pure crystalline solid, the melting point is typically a sharp, well-defined temperature range of 0.5-1.0°C. Impurities generally cause a depression and broadening of the melting range. The reported melting point for **formamidine hydrochloride** is consistently in the range of 84-87 °C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Capillary Melting Point Determination

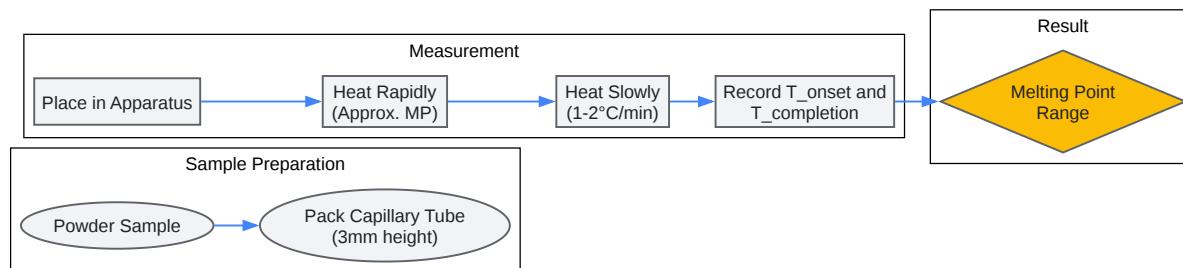
A standard method for determining the melting point of a solid like **formamidine hydrochloride** involves using a melting point apparatus, such as a Mel-Temp or a Thiele tube.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- **Formamidine hydrochloride** sample, finely powdered
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of the dry, finely powdered **formamidine hydrochloride** is introduced into the open end of a capillary tube.[8][9] The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of about 3 mm.[8]
- Apparatus Setup: The capillary tube is placed into the sample holder of the melting point apparatus alongside a calibrated thermometer.
- Rapid Determination (Optional): To find the approximate melting range, the sample can be heated rapidly. This provides a preliminary range to guide a more precise measurement.
- Accurate Determination: A fresh sample is prepared. The apparatus is heated to a temperature about 10-15°C below the approximate melting point found in the rapid run.[10] The heating rate is then slowed to 1-2°C per minute to ensure thermal equilibrium.[8]
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.
- Cooling and Repetition: The apparatus should be allowed to cool sufficiently before repeating the measurement with a fresh sample to confirm the result.



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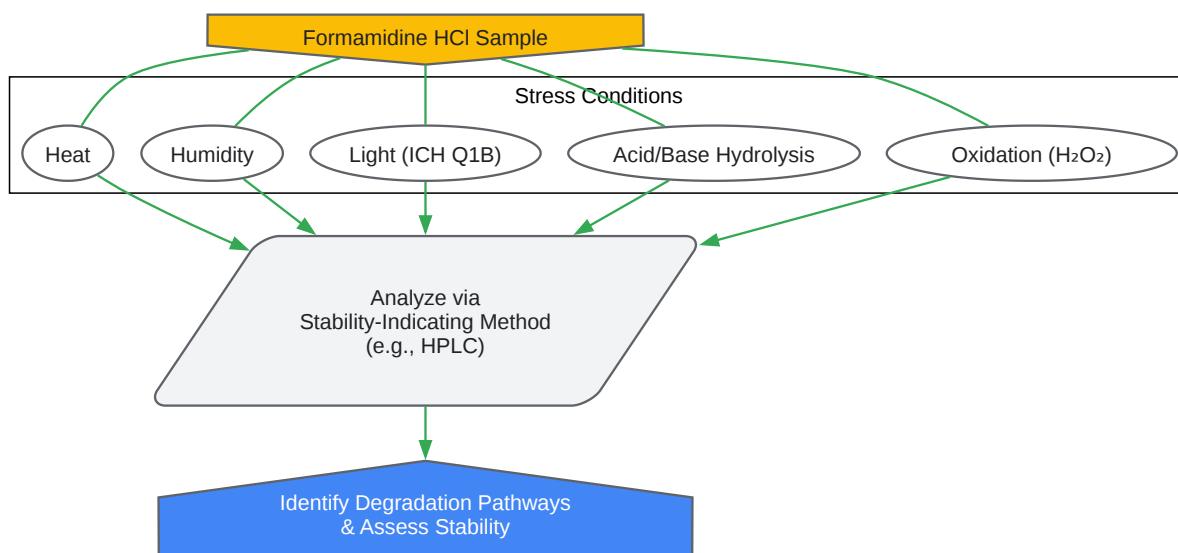
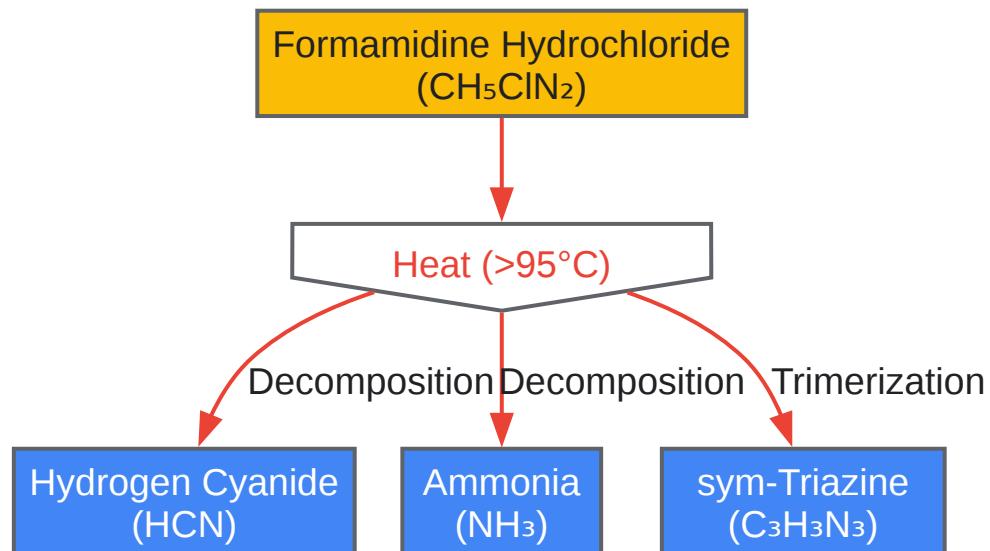
Caption: Workflow for Capillary Melting Point Determination.

Stability of Formamidine Hydrochloride

The stability of **formamidine hydrochloride** is influenced by temperature, moisture, pH, and compatibility with other chemicals.

Thermal Stability

Formamidine hydrochloride requires storage at room temperature.[1][2] Studies on formamidinium-based compounds, which are closely related, have shown that thermal degradation can occur at elevated temperatures. For instance, thermal degradation products can be observed at temperatures above 95°C.[11][12] The decomposition pathways are complex and can lead to the formation of hydrogen cyanide (HCN), ammonia (NH₃), and sym-triazine, which is a trimer of formamidine.[11]



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- To cite this document: BenchChem. [formamidine hydrochloride melting point and stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031339#formamidine-hydrochloride-melting-point-and-stability\]](https://www.benchchem.com/product/b031339#formamidine-hydrochloride-melting-point-and-stability)

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